

Personal protective equipment for handling 2-Methoxy-5-nitroaniline

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Compound of Interest

Compound Name: 2-Methoxy-5-nitroaniline

Cat. No.: B165355

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Essential Safety and Handling Guide for 2-Methoxy-5-nitroaniline

This guide provides immediate and essential safety protocols, personal protective equipment (PPE) requirements, and operational and disposal plans for handling **2-Methoxy-5-nitroaniline**. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Chemical Identifier:

- Name: **2-Methoxy-5-nitroaniline**
- Synonyms: 5-Nitro-o-anisidine
- CAS No.: 99-59-2

Hazard Summary

2-Methoxy-5-nitroaniline is classified as a hazardous chemical. It is harmful if swallowed, in contact with skin, or if inhaled. It is known to cause skin and serious eye irritation and is suspected of causing genetic defects.^[1]

Hazard Statements:

- Harmful if swallowed, in contact with skin or if inhaled.^[1]

- Causes skin irritation.[\[1\]](#)
- Causes serious eye irritation.[\[1\]](#)
- May cause genetic defects.[\[1\]](#)

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **2-Methoxy-5-nitroaniline** to minimize exposure risk.

PPE Category	Specification	Standards/References
Eye and Face Protection	Tightly fitting safety goggles or safety glasses with side-shields.	Conforming to OSHA 29 CFR 1910.133 or European Standard EN166. [1]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.	Consult glove manufacturer data for specific material compatibility.
Chemical-resistant lab coat.		
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator is required if exposure limits are exceeded or if irritation or other symptoms are experienced.	Ensure proper fit and use in accordance with workplace respiratory protection programs. [1]

Operational and Disposal Plans

Adherence to the following procedural steps is mandatory when working with **2-Methoxy-5-nitroaniline**.

Handling and Storage Protocol

- Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood, especially when handling the powder form to avoid dust formation.[\[1\]](#)
- Ensure eyewash stations and safety showers are in close proximity to the workstation.[\[2\]](#)
- Pre-Handling Preparations:
 - Obtain special instructions before use and do not handle until all safety precautions have been read and understood.[\[1\]](#)
 - Don all required PPE as specified in the table above before handling the chemical.
- Handling the Chemical:
 - Avoid contact with skin, eyes, and clothing.[\[1\]](#)
 - Do not breathe dust.[\[1\]](#)
 - Wash hands and any exposed skin thoroughly after handling.[\[1\]](#)
 - Do not eat, drink, or smoke when using this product.
- Storage:
 - Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[2\]](#)
 - Store away from incompatible materials such as acids, strong oxidizing agents, acid anhydrides, acid chlorides, and chloroformates.[\[1\]](#)

Spill and Emergency Procedures

Emergency Situation	Protocol
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash before reuse. [2]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. If eye irritation persists, get medical advice/attention. [1] [2]
Inhalation	Remove the victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell. [2]
Ingestion	Rinse mouth. Call a POISON CENTER or doctor/physician if you feel unwell. [2]
Small Spills	Dampen the solid spill material with acetone and transfer the dampened material to a suitable container. Use absorbent paper dampened with acetone to pick up any remaining material. Seal contaminated clothing and absorbent paper in a vapor-tight plastic bag for eventual disposal. [3]

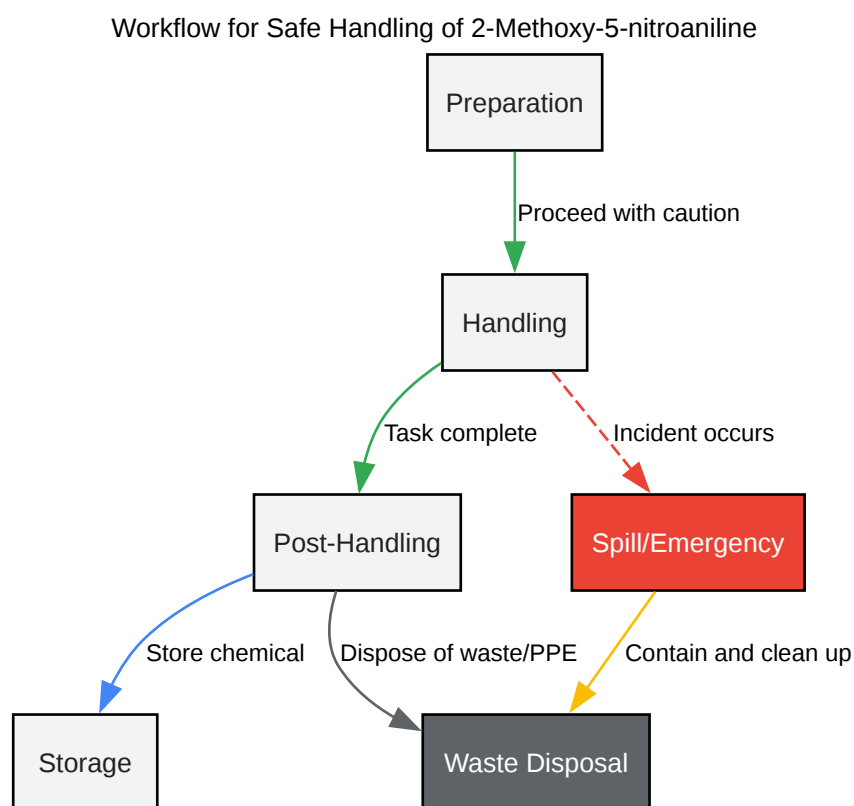
Disposal Plan

Contaminated materials and waste must be handled as hazardous waste.

- Waste Collection:
 - Collect waste material in a suitable, labeled, and sealed container.
 - Dispose of contents/container to an approved waste disposal plant.[\[1\]](#)
- Disposal of Contaminated PPE:

- Used gloves, lab coats, and other disposable PPE should be collected in a designated hazardous waste container for disposal.
- Regulatory Compliance:
 - Chemical waste generators must consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.[1]

Safety Workflow Diagram



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Caption: Logical workflow for the safe handling of **2-Methoxy-5-nitroaniline**.

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